

Chemical structure and properties of Asperosaponin VI

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Compound of Interest

Compound Name: Asperosaponin VI (Standard)

Cat. No.: B15611797

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Asperosaponin VI: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

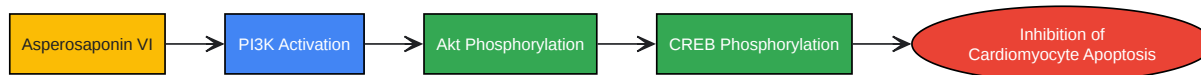
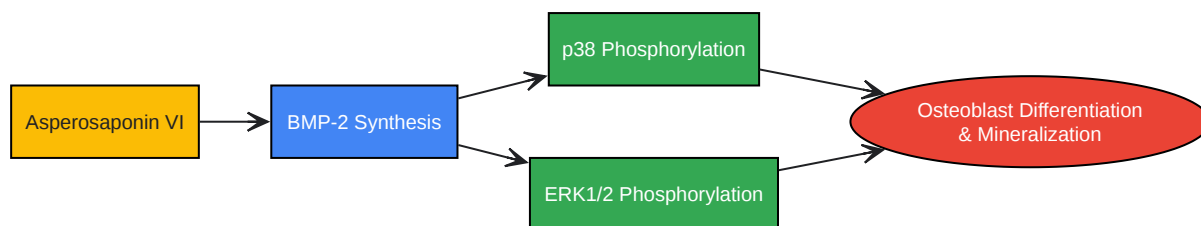
Abstract

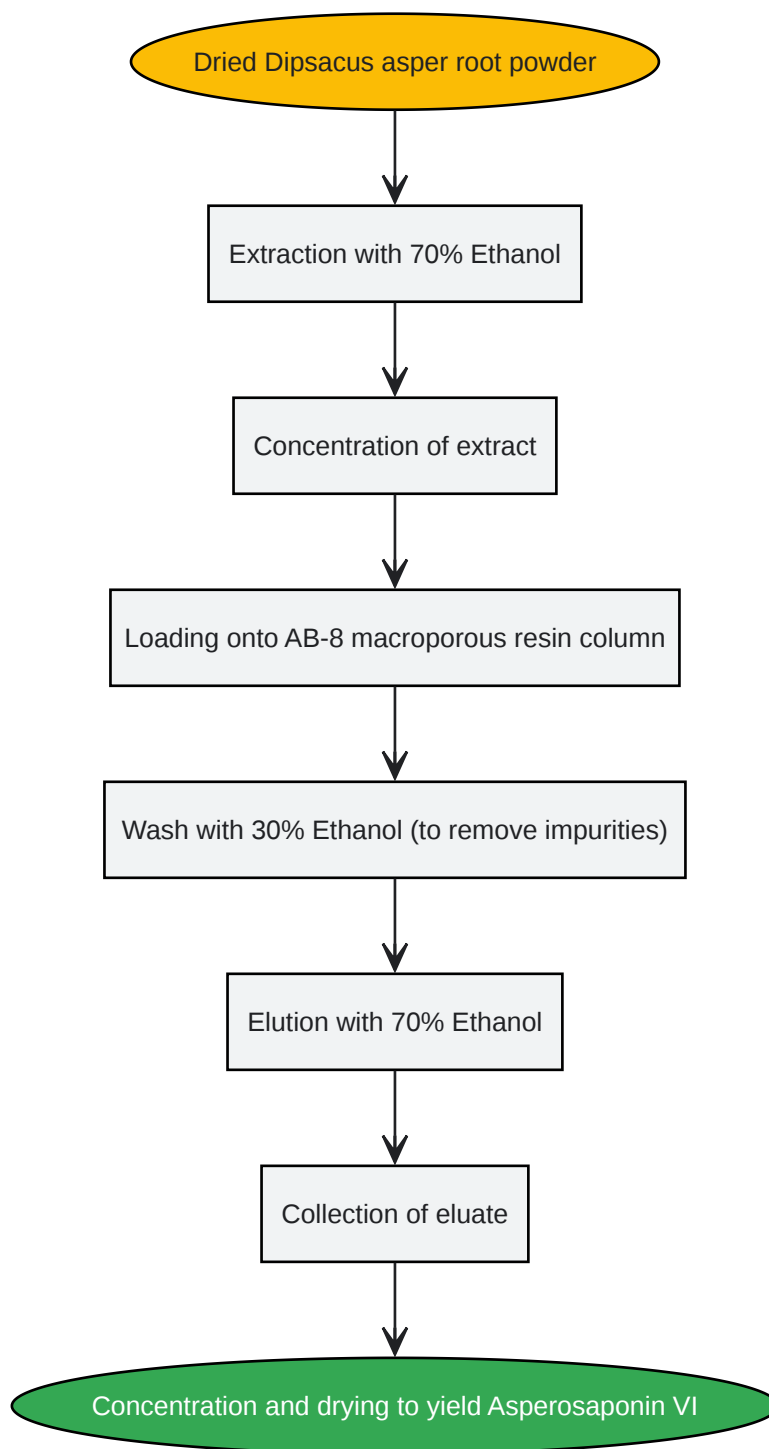
Asperosaponin VI, also known as Akebia saponin D, is a triterpenoid saponin with significant therapeutic potential. Isolated primarily from *Dipsacus asper*, it has demonstrated a range of biological activities, including the induction of osteoblast differentiation, protection against cardiomyocyte apoptosis, and anti-inflammatory effects. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of Asperosaponin VI. It includes detailed experimental protocols for key assays and visual representations of its signaling pathways to support further research and drug development efforts.

Chemical Structure and Identification

Asperosaponin VI is a complex glycoside of the pentacyclic triterpenoid hederagenin. The structure consists of a hederagenin aglycone with a trisaccharide moiety attached.

Chemical Structure:





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